

Application Notes and Protocols for Procaine Administration in Peripheral Nerve Blocks

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Procaine

Cat. No.: B000135

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the administration of **procaine** hydrochloride in peripheral nerve blocks (PNBs) for research and preclinical drug development. While **procaine** has been largely supplanted in routine clinical practice by newer local anesthetics with longer durations of action, its short-acting nature and well-understood properties make it a valuable tool in certain experimental contexts.[1]

Mechanism of Action

Procaine is an amino ester local anesthetic that functions by blocking sodium channels in the neuronal cell membrane.[2] This action inhibits the generation and propagation of nerve impulses, leading to a temporary and reversible loss of sensation in the targeted area.[2] The blockade of neurotransmission occurs by inhibiting the influx of sodium ions, which is necessary for the depolarization of the nerve membrane and the generation of an action potential.[1][2] The progression of the nerve block, known as differential blockade, typically affects nerve fibers in a specific order: first sympathetic tone (Type B fibers), followed by dull pain and warmth (Type C fibers), sharp pain and cold temperature (Type A-delta fibers), proprioception (Type A-gamma fibers), touch and pressure (Type A-beta fibers), and finally motor function (Type A-alpha fibers).[1]

Pharmacokinetics

Procaine has a rapid onset of action, typically producing a sensory block within two to five minutes, and a short duration of action, generally lasting from 60 to 90 minutes.[3][4] Its metabolism is rapid, primarily through hydrolysis by plasma pseudocholinesterase into para-aminobenzoic acid (PABA) and diethylaminoethanol (DEAE).[5] This rapid metabolism contributes to its lower systemic toxicity risk compared to some other local anesthetics, but also limits its clinical utility for procedures requiring prolonged anesthesia.[5] The rate of systemic absorption is influenced by the total dose, concentration, vascularity of the injection site, and the presence of vasoconstrictors like epinephrine.[3]

Quantitative Data Summary

The following tables summarize key quantitative data for the use of **procaine** in peripheral nerve blocks.

Table 1: Recommended Dosages and Concentrations for Peripheral Nerve Blocks in Adults

Parameter	0.5% Solution	1% Solution	2% Solution	Maximum Single Dose
Volume	Up to 200 mL[1][3]	Up to 100 mL[1][3]	Up to 50 mL[1][3]	-
Total Dose	-	-	-	Should not exceed 1000 mg[1][3][6]

Note: The 2% solution is typically reserved for cases requiring a small volume of anesthetic (10 mL to 25 mL).[3]

Table 2: Pharmacokinetic and Pharmacodynamic Properties of **Procaine**

Parameter	Value
Onset of Action	2 - 5 minutes[2][3]
Duration of Action	60 - 90 minutes[4]
Distribution Half-life (t1/2 alpha)	~2.49 ± 0.36 minutes[5]
Elimination Half-life (t1/2 beta)	~7.69 ± 0.99 minutes[5]

Table 3: Pediatric Dosing for Local Infiltration

Parameter	Value
Concentration	0.5% Solution[1]
Maximum Dose	Up to 15 mg/kg[1]

Experimental Protocols

Protocol 1: Preparation of **Procaine** Solution for Peripheral Nerve Block

Objective: To prepare a sterile **procaine** hydrochloride solution at the desired concentration for administration.

Materials:

- Sterile **procaine** hydrochloride solution (e.g., 1% or 2%)[6]
- Sterile 0.9% sodium chloride (saline) for injection[6]
- Sterile syringes and needles
- Antiseptic wipes
- Optional: Epinephrine solution (1:1,000)[3]

Procedure:

- Calculate Dilution: Determine the required final concentration (e.g., 0.5%) and total volume.
 - To prepare 60 mL of a 0.5% solution from a 1% solution, mix 30 mL of the 1% **procaine** solution with 30 mL of sterile 0.9% saline.[3]
 - To prepare a 0.25% solution, mix 15 mL of a 1% solution with 45 mL of saline.[6]
- Aseptic Technique: Perform all steps under aseptic conditions. Disinfect the rubber stoppers of the vials with an antiseptic wipe before drawing any solutions.
- Draw Solutions: Using a sterile syringe, draw the calculated volume of sterile saline.
- Mix Solution: Inject the saline into the vial containing the **procaine** hydrochloride solution to achieve the desired final concentration. Gently agitate the vial to ensure thorough mixing.
- Add Epinephrine (Optional): To prolong the duration of the block and reduce systemic absorption, epinephrine may be added.[3] A common final concentration is 1:200,000. This can be achieved by adding 0.1 mL of 1:1,000 epinephrine to every 20 mL of **procaine** solution.
- Labeling: Clearly label the syringe with the drug name (**Procaine** HCl), concentration, and the date and time of preparation.
- Visual Inspection: Visually inspect the final solution for any particulate matter or discoloration before administration.[3]

Protocol 2: Administration of **Procaine** for Peripheral Nerve Block

Objective: To safely and effectively administer the prepared **procaine** solution to achieve a peripheral nerve block.

Materials:

- Prepared and labeled syringe with **procaine** solution
- Appropriate gauge and length needle for the specific nerve block
- Sterile gloves and drapes

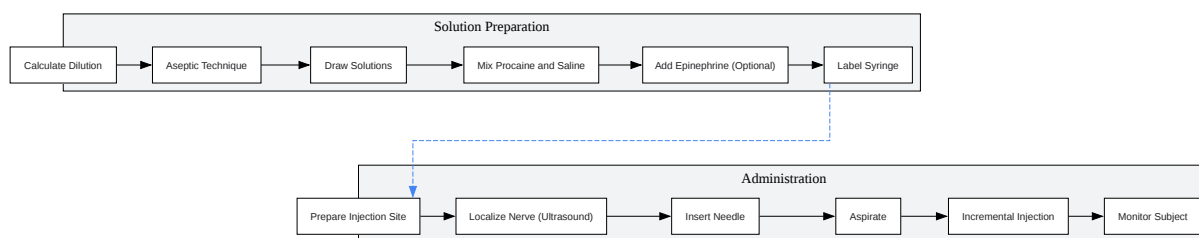
- Antiseptic solution for skin preparation[6]
- Ultrasound machine with a sterile probe cover and gel (recommended for guidance)[6]
- Nerve stimulator (optional)
- Resuscitative equipment, oxygen, and emergency medications (including lipid emulsion 20%) must be immediately available.[3][7]

Procedure:

- Patient/Subject Preparation: Position the subject appropriately for the intended nerve block.
- Site Preparation: Prepare the skin at the injection site using an antiseptic solution with a circular motion, moving outward.[6] Drape the area to maintain sterility.
- Nerve Localization:
 - Ultrasound Guidance (Recommended): Use ultrasound to visualize the target nerve and surrounding structures. This allows for precise needle placement and helps avoid intravascular injection and nerve injury.[6]
 - Anatomical Landmarks: If ultrasound is not available, use established anatomical landmarks to guide needle insertion.
- Needle Insertion: Advance the needle carefully toward the target nerve.
- Aspiration: Before injecting any solution, aspirate to confirm the needle tip is not within a blood vessel.[6] This is a critical step to prevent systemic toxicity.
- Incremental Injection: Inject a small test dose (e.g., 1-2 mL) and observe for any signs of intravascular injection. If none, proceed with injecting the total volume of **procaine** solution slowly and incrementally, with frequent aspiration every 3-5 mL.[3][6]
- Monitoring: Throughout the procedure and for an appropriate period afterward, continuously monitor the subject's vital signs (electrocardiogram, blood pressure, pulse oximetry) and mental status.[1]

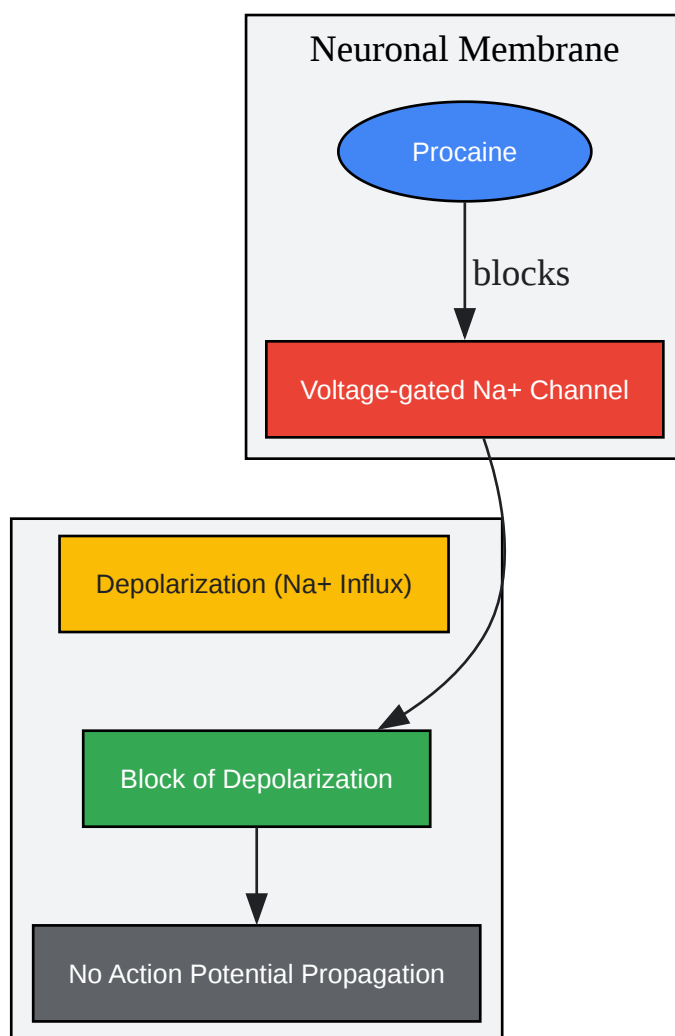
- Post-Procedure Care: Assess the onset and extent of the sensory and motor block. Monitor for any adverse reactions.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **procaine** administration in PNBs.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **procaine** on nerve impulse transmission.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Procaine - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]

- 2. What is Procaine Hydrochloride used for? [synapse.patsnap.com]
- 3. NOVOCAIN®PROCAINE HYDROCHLORIDE INJECTION, USP [dailymed.nlm.nih.gov]
- 4. droracle.ai [droracle.ai]
- 5. Procaine: pharmacokinetics and clinical applications_Chemicalbook [chemicalbook.com]
- 6. supplybenzocaine.co.uk [supplybenzocaine.co.uk]
- 7. Nerve Block Anesthesia - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Procaine Administration in Peripheral Nerve Blocks]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b000135#protocol-for-procaine-administration-in-peripheral-nerve-blocks]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com